

Personal protective equipment for handling Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2-1$

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Compound of Interest

Compound Name: Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2-1$

Cat. No.: B12419988

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Essential Safety and Handling Guide for Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2-1$

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2-1$. Adherence to these procedures is essential for ensuring laboratory safety and maintaining product integrity.

Personal Protective Equipment (PPE)

When handling Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2-1$, a substance that is a stable isotope-labeled form of Riboflavin-5-Phosphate, standard laboratory precautions for handling non-hazardous chemicals should be followed. The minimum required PPE includes:

- Lab Coat: A full-length laboratory coat must be worn to protect against potential splashes.^[1] Ensure the coat is kept buttoned.^[1]
- Gloves: Disposable nitrile or latex gloves are required to prevent skin contact.^{[2][3]} Gloves should be inspected before use and changed frequently, especially if they become contaminated.^[1]
- Eye Protection: Safety glasses with side shields or chemical safety goggles are mandatory to protect the eyes from dust particles or splashes.^{[2][4][5]}

For tasks with a higher risk of generating dust or aerosols, additional PPE may be necessary, such as a face shield and respiratory protection.

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^{[4][6]} Ensure the work area is clean and uncluttered.
- Handling:
 - Avoid generating dust when handling the solid material.^{[4][6]}
 - Use dry, clean tools and procedures for weighing and transferring the substance.^[4]
 - Do not eat, drink, or smoke in the handling area.^[4]
 - Keep the container tightly sealed when not in use to protect it from environmental extremes.^[4]
- Spill Cleanup:
 - In case of a spill, immediately clean the area.^[4]
 - For solid spills, sweep or vacuum up the material, avoiding dust generation, and place it in a labeled, sealable container for disposal.^{[4][6]}
 - Do not use air hoses for cleaning.^[4]
- Personal Hygiene: Always wash hands thoroughly with soap and water after handling the compound.^[4] Work clothes should be laundered separately.^[4]

Disposal Plan

Riboflavin-5-Phosphate-¹³C₄, ¹⁵N₂-1 is not classified as a hazardous substance.^[7] However, all chemical waste should be disposed of responsibly.

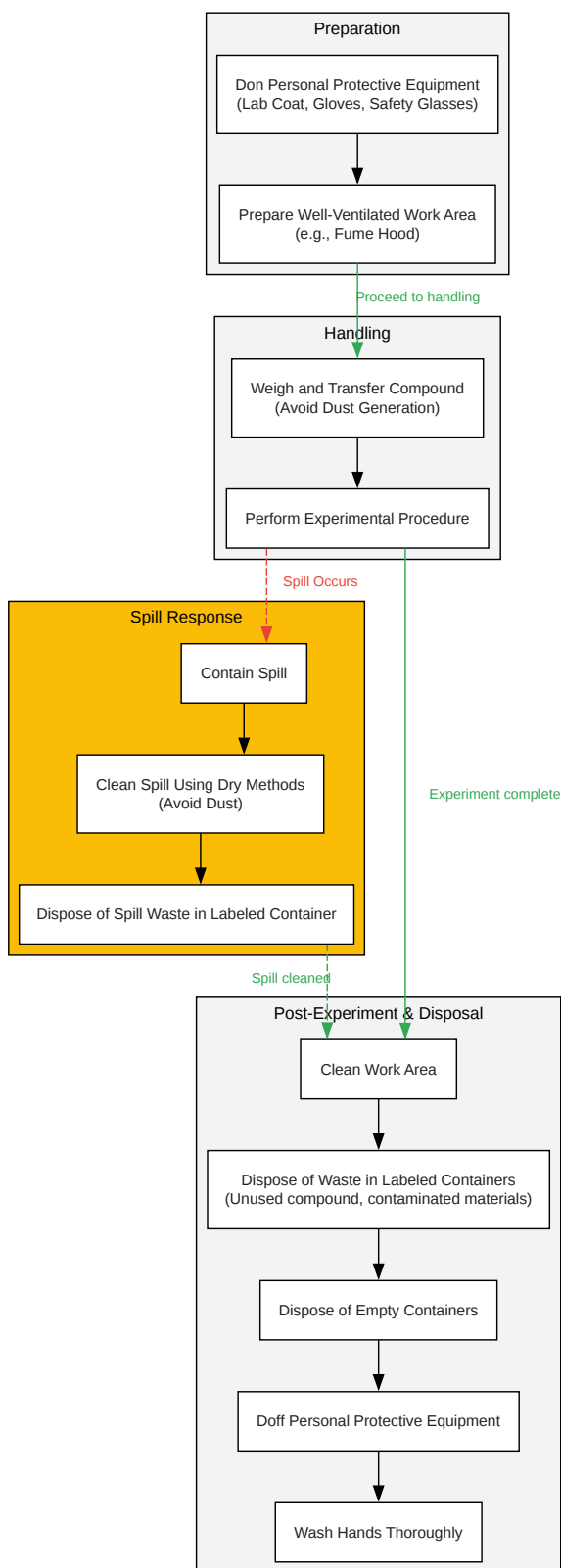
- Unused Product: Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.^[2]

- Empty Containers: Empty containers should be disposed of in accordance with local regulations.[\[6\]](#) Do not reuse empty containers.[\[6\]](#)
- Contaminated Materials: Any materials, such as gloves or paper towels, that come into contact with the chemical should be placed in a sealed bag and disposed of as chemical waste.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₁ ¹³ C ₄ H ₁₆ N ₂ ¹⁵ N ₂ O ₆ P
CAS Number	1453471-52-7
Appearance	Yellow to yellow-orange solid/powder
Storage Temperature	Recommended 2 - 8 °C, protect from light. [2] Some sources recommend freezer storage (-20°C). [8]
Stability	Stable under recommended storage conditions. [7] [9]

Experimental Workflow



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Caption: Workflow for safe handling and disposal of Riboflavin-5-Phosphate-¹³C₄,¹⁵N₂-1.

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